

Preparation of Fak-IN-12 Stock Solution for Preclinical Research

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

Focal Adhesion Kinase (FAK) is a non-receptor tyrosine kinase that plays a crucial role in cellular signaling pathways regulating cell adhesion, migration, proliferation, and survival. Its overexpression and activation are implicated in the progression and metastasis of various cancers, making it a compelling target for therapeutic intervention. **Fak-IN-12** is a small molecule inhibitor of FAK, demonstrating potential as an anti-cancer agent. This document provides a detailed protocol for the preparation of a **Fak-IN-12** stock solution for use in in vitro and in vivo preclinical experiments.

Quantitative Data Summary

The following tables summarize the key quantitative information for the preparation of **Fak-IN-12** stock solutions.

Table 1: Fak-IN-12 Properties



Property	Value
Molecular Weight	User to input specific MW
Appearance	Off-white to light yellow solid
Purity	>98%

Table 2: Recommended Solvents and Solubility

Solvent	Concentration	Notes
Dimethyl Sulfoxide (DMSO)	≥ 50 mg/mL	Based on solubility of similar FAK inhibitors.

Table 3: Stock Solution Recommendations

Parameter	Recommendation
Stock Concentration	10 mM
Solvent	DMSO
Storage Temperature	-20°C (short-term), -80°C (long-term)
Aliquoting	Recommended to avoid freeze-thaw cycles

Experimental Protocols Preparation of a 10 mM Fak-IN-12 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Fak-IN-12** in DMSO. The user must know the molecular weight (MW) of their specific batch of **Fak-IN-12**.

Materials:

• Fak-IN-12 powder



- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated analytical balance
- · Pipettes and sterile filter tips

Procedure:

- Calculate the required mass of Fak-IN-12:
 - Mass (mg) = 10 (mmol/L) * MW (g/mol) * Volume (L) * 1000 (mg/g)
 - For example, to prepare 1 mL (0.001 L) of a 10 mM stock solution of a compound with a MW of 500 g/mol :
 - Mass (mg) = 10 * 500 * 0.001 * 1000 = 5 mg
- Weigh the Fak-IN-12 powder:
 - Using a calibrated analytical balance, carefully weigh the calculated mass of Fak-IN-12 powder and place it into a sterile microcentrifuge tube.
- Add DMSO:
 - Add the desired volume of anhydrous DMSO to the microcentrifuge tube containing the Fak-IN-12 powder.
- Dissolve the compound:
 - Vortex the solution until the Fak-IN-12 powder is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary. Visually inspect the solution to ensure no solid particles remain.
- · Aliquot and store:



- To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- For short-term storage (up to 1 month), store the aliquots at -20°C.
- For long-term storage (up to 6 months), store the aliquots at -80°C.

Preparation of Working Solutions for Cell-Based Assays

Materials:

- 10 mM Fak-IN-12 stock solution in DMSO
- Appropriate cell culture medium

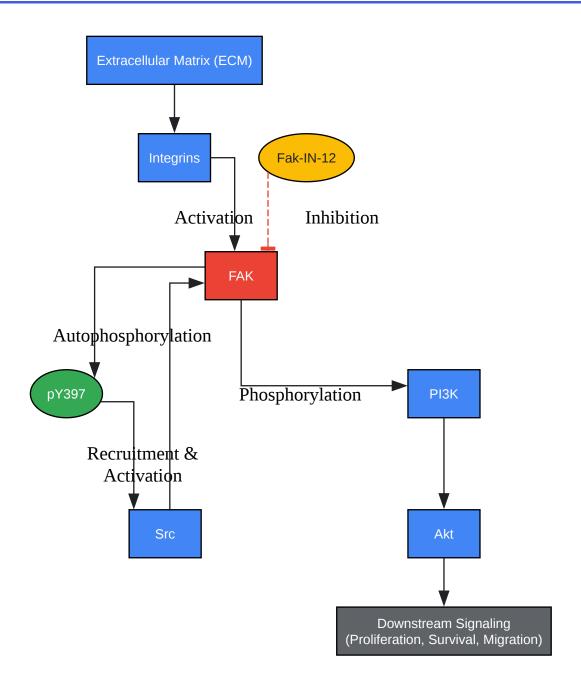
Procedure:

- Determine the final desired concentration of **Fak-IN-12** for your experiment.
- Perform serial dilutions of the 10 mM stock solution in cell culture medium to achieve the final working concentration.
 - Important: The final concentration of DMSO in the cell culture medium should be kept low (typically ≤ 0.1%) to avoid solvent-induced cytotoxicity. Ensure the final DMSO concentration is consistent across all experimental and control groups.
- Example Dilution: To prepare a 10 μM working solution from a 10 mM stock:
 - \circ First, prepare an intermediate dilution by adding 1 μ L of the 10 mM stock to 999 μ L of cell culture medium to get a 10 μ M solution.
 - Further dilutions can be made from this intermediate solution as required.

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the FAK signaling pathway and the workflow for preparing the **Fak-IN-12** stock solution.

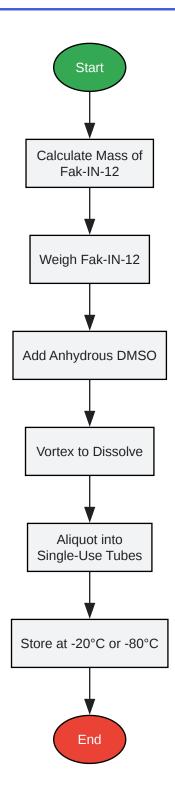




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Caption: FAK signaling pathway and the inhibitory action of Fak-IN-12.





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